

# Application Notes and Protocols for Tnik-IN-9 Solubility and Stability Testing

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for assessing the solubility and stability of the Traf2- and Nck-interacting kinase (TNIK) inhibitor, **Tnik-IN-9**. These guidelines are intended to assist researchers in obtaining reliable and reproducible data critical for the advancement of drug discovery and development projects.

## Introduction

Tnik-IN-9 is a potent and selective inhibitor of TNIK, a serine-threonine kinase that plays a crucial role in the canonical Wnt signaling pathway.[1][2][3] By interacting with and phosphorylating T-cell factor 4 (TCF4), TNIK facilitates the transcriptional activation of Wnt target genes, which are often dysregulated in various cancers, particularly colorectal cancer.[1] [2][4][5][6] The therapeutic potential of targeting TNIK has led to the development of small molecule inhibitors like Tnik-IN-9.[3][4] Accurate characterization of the physicochemical properties of Tnik-IN-9, such as its solubility and stability, is fundamental for the design of informative in vitro and in vivo experiments and for the development of viable drug formulations.

# **Tnik-IN-9 Physicochemical Properties**



| Property          | Value                          | Reference |
|-------------------|--------------------------------|-----------|
| Molecular Formula | C18H16N4O2S                    | [7]       |
| Molecular Weight  | 352.41 g/mol                   | [7]       |
| Appearance        | To be determined by experiment |           |
| рКа               | To be determined by experiment | _         |
| LogP              | To be determined by experiment | _         |

# **Solubility Data**

The solubility of a compound is a critical parameter that influences its absorption, distribution, and overall bioavailability. Both kinetic and thermodynamic solubility assays are recommended to provide a comprehensive solubility profile of **Tnik-IN-9**.

## **Kinetic Solubility**

Kinetic solubility is a measure of how quickly a compound dissolves from a high-concentration stock solution (typically in DMSO) into an aqueous buffer. It is a high-throughput screening method often used in early drug discovery.



| Solvent System                                       | рН  | Tnik-IN-9 Solubility<br>(μg/mL) | Tnik-IN-9 Solubility<br>(μΜ)   |
|--|-----|---------------------------------|--------------------------------|
| Phosphate Buffered<br>Saline (PBS)                   | 7.4 | To be determined by experiment  | To be determined by experiment |
| Simulated Gastric<br>Fluid (SGF, without<br>pepsin)  | 1.2 | To be determined by experiment  | To be determined by experiment |
| Simulated Intestinal Fluid (SIF, without pancreatin) | 6.8 | To be determined by experiment  | To be determined by experiment |
| DMSO   | N/A | 50 mg/mL                        | 141,879 μΜ                     |

## **Thermodynamic Solubility**

Thermodynamic solubility represents the equilibrium concentration of a compound in a saturated solution and is a more accurate measure of its intrinsic solubility.

| Solvent System                     | рН      | Tnik-IN-9 Solubility<br>(μg/mL) | Tnik-IN-9 Solubility<br>(μΜ)   |
|------------------------------------|---------|---------------------------------|--------------------------------|
| Water                              | Neutral | To be determined by experiment  | To be determined by experiment |
| Phosphate Buffered<br>Saline (PBS) | 7.4     | To be determined by experiment  | To be determined by experiment |
| 0.1 M HCl                          | 1.0     | To be determined by experiment  | To be determined by experiment |
| 0.1 M NaOH                         | 13.0    | To be determined by experiment  | To be determined by experiment |

## **Stability Data**

Evaluating the stability of **Tnik-IN-9** under various stress conditions is essential to understand its degradation profile, which informs storage conditions, formulation development, and



analytical method design.

**Solid-State Stability** 

| Condition                | Duration                              | % Recovery of Tnik-IN-9        | Observations                   |
|--------------------------|---------------------------------------|--------------------------------|--------------------------------|
| 40°C / 75% RH            | 4 weeks                               | To be determined by experiment | To be determined by experiment |
| 60°C                     | 4 weeks                               | To be determined by experiment | To be determined by experiment |
| Photostability (ICH Q1B) | 1.2 million lux hours /<br>200 W h/m² | To be determined by experiment | To be determined by experiment |

Solution-State Stability (in PBS, pH 7.4)

| Condition                | Duration | % Recovery of Tnik-IN-9        | Observations                   |
|--------------------------|----------|--------------------------------|--------------------------------|
| 4°C                      | 48 hours | To be determined by experiment | To be determined by experiment |
| Room Temperature         | 48 hours | To be determined by experiment | To be determined by experiment |
| -20°C (Stock in<br>DMSO) | 3 months | >95%                           | Stable                         |
| -80°C (Stock in DMSO)    | 6 months | >95%                           | Stable[8]                      |

## **Forced Degradation Studies**

Forced degradation studies are performed to identify potential degradation products and pathways.



| Stress Condition                           | % Degradation of Tnik-IN-9     | Major Degradation<br>Products  |
|--|--------------------------------|--------------------------------|
| 0.1 M HCl (80°C, 24h)                      | To be determined by experiment | To be determined by experiment |
| 0.1 M NaOH (80°C, 24h)                     | To be determined by experiment | To be determined by experiment |
| 3% H <sub>2</sub> O <sub>2</sub> (RT, 24h) | To be determined by experiment | To be determined by experiment |
| Heat (80°C, 24h, in solution)              | To be determined by experiment | To be determined by experiment |
| Photostability (in solution)               | To be determined by experiment | To be determined by experiment |

# Experimental Protocols Kinetic Solubility Assay Protocol (Nephelometry)

Objective: To determine the kinetic solubility of Tnik-IN-9 in aqueous buffers.

### Materials:

- Tnik-IN-9
- · Dimethyl sulfoxide (DMSO), analytical grade
- Phosphate Buffered Saline (PBS), pH 7.4
- 96-well microplates (clear bottom)
- Microplate reader with nephelometry capabilities
- Automated liquid handler or multichannel pipette

### Procedure:



- Prepare a 10 mM stock solution of Tnik-IN-9 in DMSO.
- In a 96-well plate, perform serial dilutions of the Tnik-IN-9 stock solution in DMSO to create a concentration range (e.g., 10 mM to 0.1 μM).
- Add 2 μL of each **Tnik-IN-9** dilution to triplicate wells of a new 96-well plate.
- Rapidly add 198 μL of PBS (pH 7.4) to each well to achieve a final DMSO concentration of 1%.
- Seal the plate and shake at room temperature for 2 hours.
- Measure the turbidity of each well using a nephelometer.
- The kinetic solubility is defined as the highest concentration at which the turbidity is not significantly different from the buffer-only control.

# Thermodynamic Solubility Assay Protocol (Shake-Flask Method)

Objective: To determine the equilibrium solubility of **Tnik-IN-9**.

#### Materials:

- Tnik-IN-9 (solid)
- Selected agueous buffers (e.g., Water, PBS pH 7.4)
- HPLC-grade solvents (acetonitrile, methanol)
- Glass vials with screw caps
- Orbital shaker/incubator
- Centrifuge
- HPLC system with UV detector



## Procedure:

- Add an excess amount of solid Tnik-IN-9 to a glass vial containing a known volume of the desired aqueous buffer.
- Seal the vials and place them on an orbital shaker at a constant temperature (e.g., 25°C or 37°C).
- Shake the vials for 24-48 hours to ensure equilibrium is reached.
- After incubation, centrifuge the samples to pellet the undissolved solid.
- Carefully collect the supernatant and filter it through a 0.22 μm syringe filter.
- Quantify the concentration of Tnik-IN-9 in the filtrate using a validated HPLC-UV method against a standard curve.

## **Stability Testing Protocol (HPLC-UV)**

Objective: To assess the stability of **Tnik-IN-9** under various stress conditions.

### Materials:

- Tnik-IN-9
- HPLC-grade solvents
- Acids (HCl), Bases (NaOH), and Oxidizing agents (H<sub>2</sub>O<sub>2</sub>)
- Temperature-controlled oven
- Photostability chamber
- HPLC system with a photodiode array (PDA) detector

### Procedure:

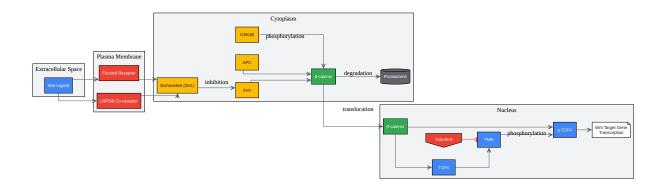
Forced Degradation:



- Acidic/Basic Hydrolysis: Prepare solutions of **Tnik-IN-9** in 0.1 M HCl and 0.1 M NaOH.
   Incubate at a specified temperature (e.g., 80°C) for a defined period (e.g., 24 hours).
- Oxidative Degradation: Prepare a solution of Tnik-IN-9 in a mixture of buffer and 3% H<sub>2</sub>O<sub>2</sub>. Incubate at room temperature.
- Thermal Degradation: Expose solid Tnik-IN-9 and a solution of Tnik-IN-9 to elevated temperatures (e.g., 60-80°C).
- Photostability: Expose solid and solution samples of Tnik-IN-9 to light according to ICH Q1B guidelines.
- Sample Analysis:
  - At specified time points, withdraw samples and neutralize if necessary.
  - Analyze the samples by a stability-indicating HPLC-UV method. The method should be capable of separating Tnik-IN-9 from its degradation products.
  - Calculate the percentage of Tnik-IN-9 remaining and identify and quantify any degradation products.

# Visualizations Signaling Pathway



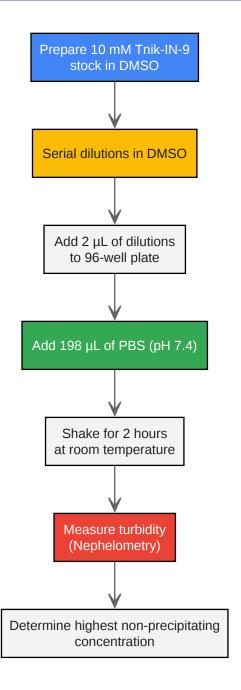


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Caption: Tnik-IN-9 inhibits the Wnt signaling pathway by targeting TNIK.

# **Experimental Workflows**

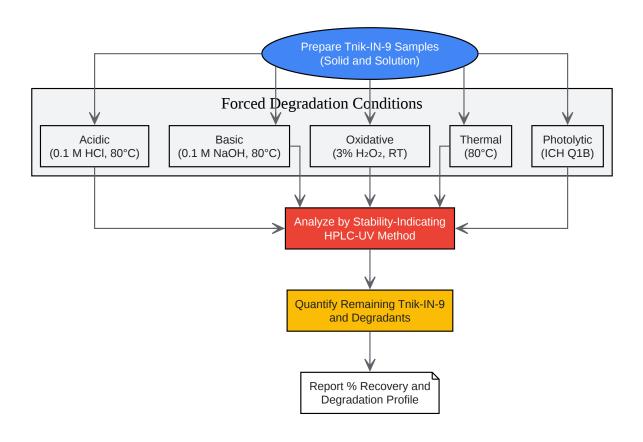




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Caption: Workflow for the kinetic solubility assay.





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Caption: Workflow for forced degradation stability testing.

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